

Comparative Reactivity of 3-Methyl-3-phenylazetidine: A Guide for Researchers

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Compound of Interest

Compound Name: 3-Methyl-3-phenylazetidine

CAS No.: 5961-33-1

Cat. No.: B121715

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For researchers, scientists, and drug development professionals, understanding the nuanced reactivity of heterocyclic scaffolds is paramount for efficient synthesis and the rational design of novel chemical entities. This guide provides a comprehensive comparison of the reactivity of **3-Methyl-3-phenylazetidine** against other azetidine derivatives, supported by experimental data and detailed protocols. We will explore key reaction types including ring-opening, N-functionalization, and C-H functionalization, offering insights into how substitution patterns influence the chemical behavior of this strained four-membered ring system.

Introduction to Azetidine Reactivity

Azetidines, four-membered nitrogen-containing heterocycles, are valuable building blocks in medicinal chemistry. Their inherent ring strain, estimated to be around 25-26 kcal/mol, makes them susceptible to a variety of ring-opening reactions, providing a driving force for their synthetic utility. However, they are generally more stable and easier to handle than their three-membered counterparts, aziridines. The reactivity of the azetidine ring can be significantly modulated by the nature and position of substituents on both the nitrogen and carbon atoms.

3-Methyl-3-phenylazetidine, with its geminal substitution at the C3 position, presents a unique reactivity profile. The presence of a phenyl group can influence the molecule's electronic properties and provide steric hindrance, while the methyl group adds to the steric bulk and can impact the stability of reaction intermediates. This guide will dissect these influences through a comparative lens.

Comparative Reactivity Analysis

The reactivity of **3-Methyl-3-phenylazetidine** is best understood by comparing it to other azetidines in key chemical transformations.

Ring-Opening Reactions

The relief of ring strain is a primary driver for reactions involving azetidines. Acid-catalyzed ring-opening is a common transformation, and its rate is highly dependent on the substitution pattern of the azetidine ring and the nature of the N-substituent.

Under acidic conditions, the azetidine nitrogen is protonated, forming a reactive azetidinium ion. This intermediate is then susceptible to nucleophilic attack, leading to ring cleavage. The stability of the resulting carbocation or the transition state of the SN2-like attack determines the regioselectivity and rate of the reaction.

While specific kinetic data for the acid-catalyzed ring-opening of **3-Methyl-3-phenylazetidine** is not readily available in the literature, we can infer its reactivity based on studies of related compounds. For instance, a study on the acid-mediated intramolecular ring-opening of N-substituted azetidines provides valuable insights into the electronic effects on azetidine stability.

Table 1: Comparative Stability of N-Arylazetidines under Acidic Conditions (pH 1.8)

Compound	N-Substituent	Half-life (T1/2) at pH 1.8
1	3-Pyridyl	3.8 h
2	2-Pyridyl	Stable
3	4-Pyridyl	Stable
4	Phenyl	< 10 min
5	4-Methoxyphenyl	0.5 h
6	4-Cyanophenyl	< 10 min

Data extrapolated from a study on N-arylazetidines with a pendant amide group, which acts as the intramolecular nucleophile.

This data suggests that electron-withdrawing groups on the N-aryl substituent decrease the stability of the azetidine ring towards acid-mediated ring-opening. The protonation of the azetidine nitrogen is a key step, and its pKa is a determinant of stability. For **3-Methyl-3-phenylazetidine**, which lacks an N-aryl group and has electron-donating alkyl and aryl groups on the carbon framework, it is expected to be more stable towards acid-catalyzed ring-opening compared to N-arylazetidines with electron-withdrawing substituents. The geminal disubstitution at C3 would also sterically hinder the approach of a nucleophile.

N-Functionalization Reactions

The nitrogen atom of the azetidine ring is a nucleophilic center and can readily undergo various functionalization reactions, such as alkylation and acylation. The rate and efficiency of these reactions are influenced by the steric and electronic environment around the nitrogen.

N-alkylation and N-arylation are fundamental transformations for diversifying the azetidine scaffold. While quantitative kinetic comparisons are scarce, the principles of nucleophilic substitution apply. The reactivity of the azetidine nitrogen is influenced by the substituents on the ring. In **3-Methyl-3-phenylazetidine**, the C3-substituents do not directly electronically influence the nitrogen's nucleophilicity but can exert steric hindrance, potentially slowing down the rate of N-functionalization compared to unsubstituted azetidine. However, palladium-catalyzed N-arylation methods have proven effective for a wide range of azetidines.

N-acylation of azetidines is a common method for installing protecting groups or introducing functional handles. This reaction is typically rapid and efficient. The reactivity of **3-Methyl-3-phenylazetidine** in N-acylation is expected to be comparable to other 3-substituted azetidines, with the reaction proceeding readily with acyl chlorides or anhydrides in the presence of a base.

C-H Functionalization

Direct functionalization of C-H bonds offers a powerful and atom-economical approach to modify the azetidine core. Palladium-catalyzed C-H arylation has emerged as a key method in this area.

Directed C-H functionalization allows for the selective introduction of aryl groups at specific positions on the azetidine ring. While this has been extensively studied for larger saturated heterocycles, its application to azetidines is also gaining traction. The regioselectivity is typically controlled by a directing group on the nitrogen atom. For **3-Methyl-3-phenylazetidine**, direct C-H functionalization would likely occur at the C2 or C4 positions if a suitable directing group is installed on the nitrogen. The presence of the C3 substituents would influence the steric accessibility of the adjacent C-H bonds.

Experimental Protocols

Detailed methodologies for key transformations are provided below to facilitate the application of these reactions in a research setting.

Protocol 1: General Procedure for Acid-Catalyzed Ring-Opening of an Azetidine

This protocol describes a general method for the ring-opening of an azetidine using hydrochloric acid.

Materials:

- Substituted Azetidine (e.g., 3-phenylazetidine)
- Concentrated Hydrochloric Acid (HCl)

- Diethyl ether
- Sodium hydroxide (NaOH) solution
- Dichloromethane (DCM)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve the substituted azetidine (1.0 eq) in a suitable solvent such as diethyl ether.
- Cool the solution in an ice bath.
- Slowly add concentrated hydrochloric acid (1.1 eq).
- Stir the reaction mixture at room temperature and monitor the progress by TLC.
- Upon completion, neutralize the reaction mixture with a saturated NaOH solution.
- Extract the aqueous layer with dichloromethane (3 x 20 mL).
- Combine the organic layers, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the crude ring-opened product.
- Purify the product by column chromatography if necessary.

Protocol 2: General Procedure for N-Acylation of an Azetidine

This protocol outlines a standard procedure for the N-acylation of an azetidine using an acyl chloride.

Materials:

- Azetidine (e.g., **3-Methyl-3-phenylazetidine**)
- Acyl chloride (e.g., benzoyl chloride)

- Triethylamine (Et_3N) or other non-nucleophilic base
- Anhydrous dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolve the azetidine (1.0 eq) and triethylamine (1.2 eq) in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C in an ice bath.
- Add the acyl chloride (1.1 eq) dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Quench the reaction by adding saturated NaHCO_3 solution.
- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the resulting N-acyl azetidine by flash column chromatography.

Protocol 3: Palladium-Catalyzed C-H Arylation of an N-Acyl Azetidine

This protocol is adapted from a procedure for the C-H arylation of related saturated aza-heterocycles.

Materials:

- N-Acyl Azetidine
- Aryl Iodide
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Copper(II) bromide (CuBr_2)
- Cesium acetate (CsOAc)
- tert-Amyl alcohol
- Inert atmosphere (Nitrogen or Argon)

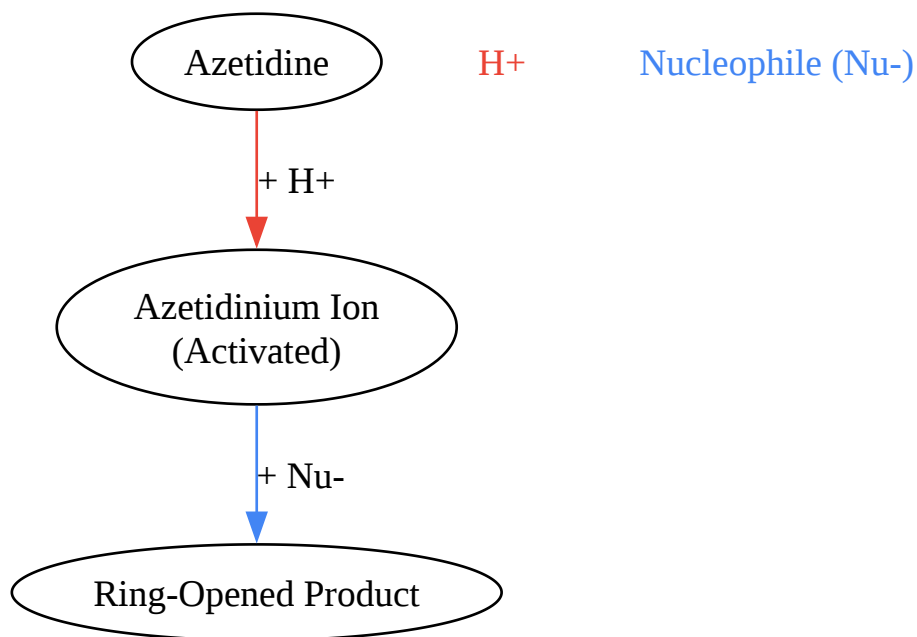
Procedure:

- To an oven-dried reaction vessel, add the N-acyl azetidine (1.0 eq), aryl iodide (1.5 eq), $\text{Pd}(\text{OAc})_2$ (5 mol%), CuBr_2 (10 mol%), and CsOAc (4.0 eq).
- Evacuate and backfill the vessel with an inert atmosphere three times.
- Add degassed tert-amyl alcohol via syringe.
- Heat the reaction mixture at the desired temperature (e.g., 110 °C) and stir until the starting material is consumed (monitored by LC-MS or TLC).
- Cool the reaction mixture to room temperature and dilute with a suitable solvent (e.g., ethyl acetate).
- Filter the mixture through a pad of celite, washing with additional solvent.
- Concentrate the filtrate under reduced pressure.
- Purify the residue by flash column chromatography to afford the C-H arylated product.

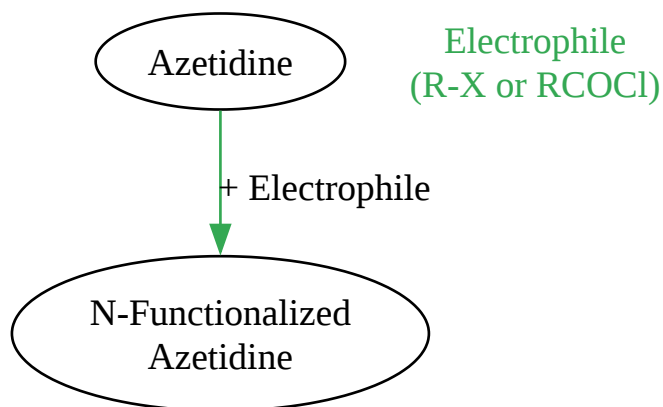
Visualizing Reactivity Concepts

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.

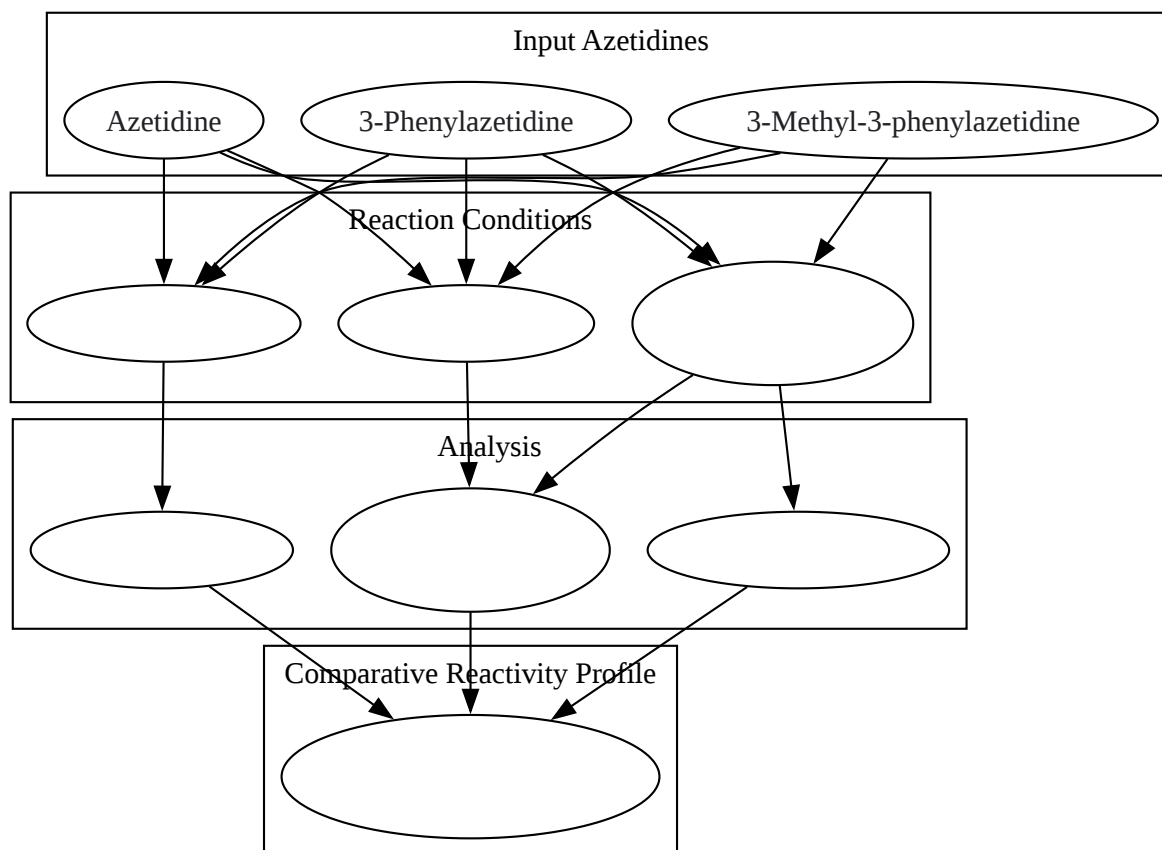
Signaling Pathways and Workflows



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Conclusion

3-Methyl-3-phenylazetidine exhibits a reactivity profile shaped by the interplay of steric and electronic factors conferred by its C3 substituents. While it undergoes the characteristic reactions of the azetidine scaffold, such as acid-catalyzed ring-opening and N-functionalization, the rates and outcomes of these reactions can differ from those of less substituted azetidines. The geminal substitution at the C3 position is expected to provide greater stability towards ring-opening and may sterically hinder N-functionalization to some extent. The development of modern synthetic methods, particularly in C-H functionalization, continues to expand the synthetic utility of highly substituted azetidines like **3-Methyl-3-phenylazetidine**. This guide provides a foundational understanding and practical protocols to aid researchers in harnessing

the unique reactivity of this important heterocyclic building block. Further quantitative kinetic studies are warranted to provide a more detailed and direct comparison of its reactivity.

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